

An In-depth Technical Guide to the Physical Properties of p-Bromoacetanilide

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Compound of Interest

Compound Name: *Bromoacetanilide*

Cat. No.: *B025293*

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Introduction

p-Bromoacetanilide, also known as N-(4-bromophenyl)acetamide, is a halogenated aromatic amide. It serves as a crucial intermediate in organic synthesis, particularly in the preparation of pharmaceuticals and dyes. A thorough understanding of its physical properties is paramount for its effective use in research and development, ensuring proper handling, reaction control, and purification. This guide provides a comprehensive overview of the key physical characteristics of **p-bromoacetanilide**, supported by experimental protocols and spectral data.

Core Physical Properties

The physical state of **p-bromoacetanilide** under standard conditions is a white to light beige crystalline solid.^[1] Its fundamental physical constants have been well-established and are summarized in the tables below.

General and Thermodynamic Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₈ BrNO	[2]
Molecular Weight	214.06 g/mol	[2]
Melting Point	165-170 °C	[3]
Density	1.717 g/cm ³	[1][4]
Appearance	White to light beige crystalline solid	[1][5]

Solubility Profile

The solubility of p-**bromoacetanilide** is a critical parameter for its application in various solvent systems for reactions and purification processes.

Solvent	Solubility	Reference
Cold Water	Practically insoluble	[2][6]
Hot Water	Sparingly soluble	[2][6]
Ethanol	Moderately soluble	[2][6]
Benzene	Soluble	[2][6]
Chloroform	Soluble	[2][6]
Ethyl Acetate	Soluble	[2][6]

Spectral Data for Structural Elucidation

Spectroscopic analysis is indispensable for the confirmation of the molecular structure of p-**bromoacetanilide**. The following sections detail its characteristic spectral features.

Infrared (IR) Spectroscopy

The IR spectrum of p-**bromoacetanilide** exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Assignment
~3300	N-H stretch (amide)
~3100-3000	C-H stretch (aromatic)
~2920	C-H stretch (methyl)
~1680	C=O stretch (amide I)
~1600, 1590, 1540	C=C stretch (aromatic ring) and N-H bend (amide II)
~832-820	C-H out-of-plane bend (p-disubstituted benzene)

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (DMSO-d₆):

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~10.1	Singlet (broad)	1H	N-H (amide proton)
~7.57	Doublet	2H	Aromatic protons ortho to the acetamido group
~7.47	Doublet	2H	Aromatic protons ortho to the bromine atom
~2.05	Singlet	3H	CH ₃ (acetyl group)

¹³C NMR:

The ¹³C NMR spectrum provides insight into the carbon framework of the molecule. Peak assignments are based on the chemical environment of each carbon atom.

Chemical Shift (ppm)	Assignment
~168	C=O (amide carbonyl)
~138	Aromatic C-N
~131	Aromatic C-H (ortho to Br)
~121	Aromatic C-H (ortho to NHCOCH ₃)
~115	Aromatic C-Br
~24	CH ₃ (acetyl group)

Mass Spectrometry (MS)

The electron ionization mass spectrum of **p-bromoacetanilide** shows a characteristic isotopic pattern for the molecular ion due to the presence of bromine isotopes (⁷⁹Br and ⁸¹Br) in nearly equal abundance.

m/z	Interpretation
213/215	Molecular ion peak [M] ⁺ and [M+2] ⁺
171/173	Loss of ketene (CH ₂ =C=O) from the molecular ion
134	[C ₆ H ₅ Br] ⁺
92	[C ₆ H ₄ NH ₂] ⁺
43	[CH ₃ CO] ⁺

Experimental Protocols

Detailed methodologies for the synthesis and determination of key physical properties of **p-bromoacetanilide** are provided below.

Synthesis of p-Bromoacetanilide from Acetanilide

This procedure describes the electrophilic aromatic substitution (bromination) of acetanilide to yield **p-bromoacetanilide**.

Materials:

- Acetanilide
- Glacial acetic acid
- Bromine
- Ethanol
- Sodium bisulfite solution (optional, for quenching excess bromine)
- Standard laboratory glassware (Erlenmeyer flask, beaker, Büchner funnel, etc.)
- Stirring apparatus
- Heating mantle or water bath

Procedure:

- Dissolve a known amount of acetanilide in glacial acetic acid in an Erlenmeyer flask with gentle warming if necessary.
- In a separate container, prepare a solution of bromine in glacial acetic acid.
- Slowly add the bromine solution dropwise to the stirred acetanilide solution at room temperature. The reaction mixture will develop an orange or reddish-brown color.
- After the addition is complete, continue stirring the mixture for a designated period (e.g., 30 minutes) to ensure the reaction goes to completion.
- Pour the reaction mixture into a beaker containing cold water. This will cause the crude **p-bromoacetanilide** to precipitate out of the solution.

- If the solution remains colored due to excess bromine, add a small amount of sodium bisulfite solution until the color disappears.
- Collect the crude product by vacuum filtration using a Büchner funnel and wash it with cold water.
- Purify the crude p-**bromoacetanilide** by recrystallization from a suitable solvent, such as ethanol.
- Dry the purified crystals and determine their mass and melting point.

Determination of Melting Point

The melting point is a crucial indicator of the purity of a crystalline solid.

Materials:

- Purified p-**bromoacetanilide**
- Capillary tubes
- Melting point apparatus

Procedure:

- Ensure the p-**bromoacetanilide** sample is completely dry and finely powdered.
- Pack a small amount of the sample into a capillary tube by tapping the sealed end on a hard surface. The sample height should be 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature about 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the entire sample has melted (the end of the melting range).
- A pure compound will have a sharp melting range of 1-2 °C.

Determination of Solubility (Qualitative)

This protocol provides a general method for assessing the solubility of **p-bromoacetanilide** in various solvents.

Materials:

- **p-Bromoacetanilide**
- A selection of solvents (e.g., water, ethanol, chloroform, benzene)
- Test tubes
- Spatula
- Vortex mixer or stirring rod

Procedure:

- Place a small, consistent amount (e.g., 10 mg) of **p-bromoacetanilide** into a series of clean, dry test tubes.
- To each test tube, add a small volume (e.g., 1 mL) of a different solvent.
- Agitate the mixture using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes).
- Visually inspect the mixture to determine if the solid has dissolved completely.
- If the solid dissolves, it is considered soluble in that solvent at that concentration. If it does not dissolve, it is sparingly soluble or insoluble.
- For sparingly soluble compounds, gentle heating can be applied to assess solubility at elevated temperatures. Observe if the solid dissolves upon heating and if it recrystallizes

upon cooling.

Determination of Density by Volume Displacement

This method is suitable for determining the density of an insoluble solid like **p-bromoacetanilide**.

Materials:

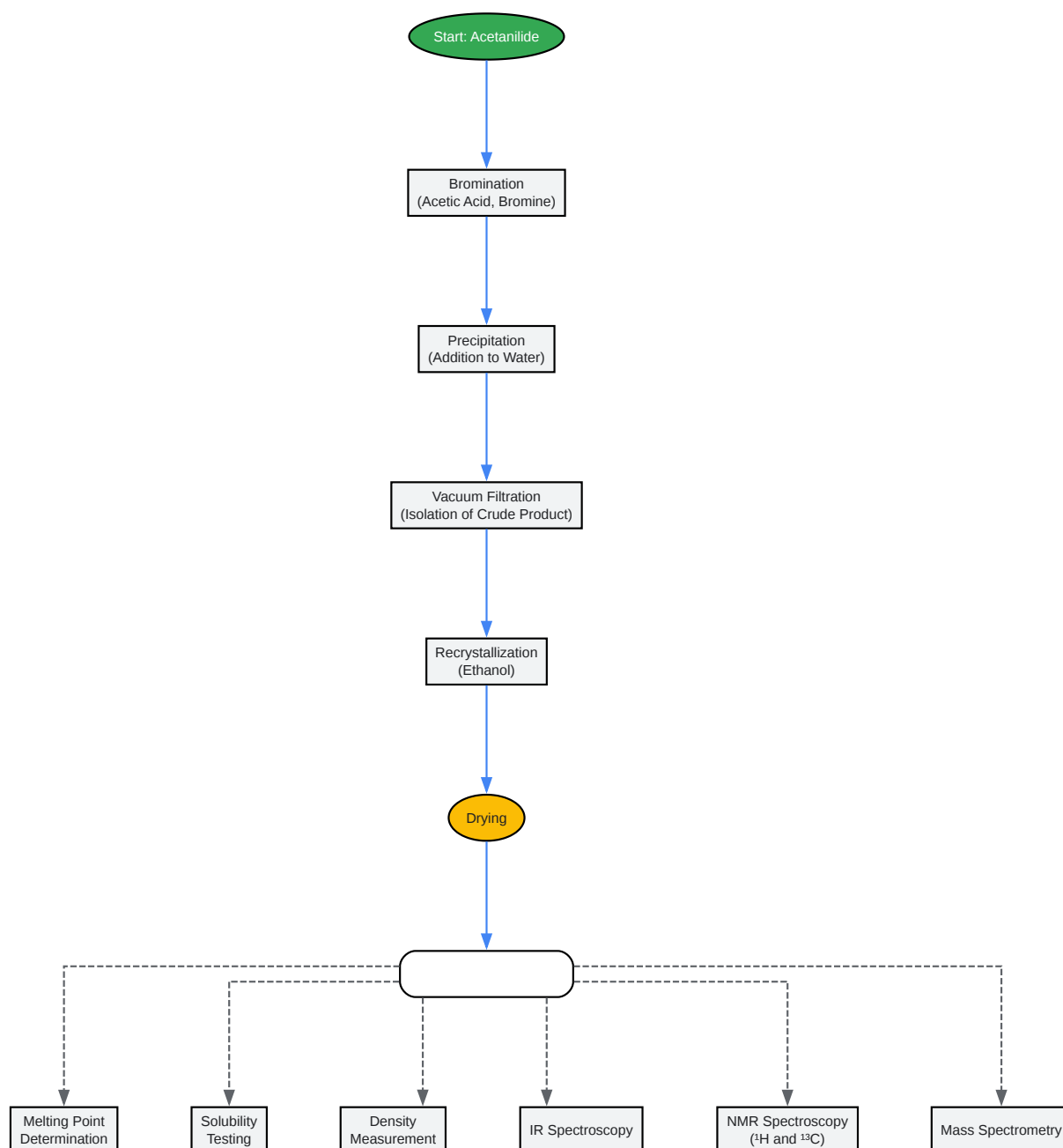
- **p-Bromoacetanilide** crystals
- A graduated cylinder
- A liquid in which **p-bromoacetanilide** is insoluble (e.g., water)
- An analytical balance

Procedure:

- Weigh a known mass of **p-bromoacetanilide** crystals using an analytical balance.
- Fill a graduated cylinder with a known volume of the insoluble liquid (e.g., water) and record the initial volume.
- Carefully add the weighed **p-bromoacetanilide** crystals to the graduated cylinder, ensuring there is no splashing of the liquid.
- Gently tap the cylinder to dislodge any air bubbles adhering to the crystals.
- Record the final volume of the liquid in the graduated cylinder.
- The volume of the **p-bromoacetanilide** sample is the difference between the final and initial volumes.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Experimental Workflow Visualization

The following diagram illustrates the logical flow from synthesis to characterization of **p-bromoacetanilide**.



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Caption: Workflow for the synthesis and physical characterization of p-**bromoacetanilide**.

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